

In-Depth Technical Guide: Physicochemical Properties and Synthesis of Veratrole-d2

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Compound of Interest

Compound Name: Veratrole-d2-1

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This technical guide provides a comprehensive overview of the molecular weight of deuterated veratrole, specifically Veratrole-d2. It includes a detailed breakdown of its molecular properties, a summary of a common experimental protocol for molecular weight determination, and a visualization of a representative synthesis pathway.

Quantitative Data Summary

The molecular weight and formula of veratrole and its deuterated analog are summarized in the table below. The inclusion of two deuterium atoms in the Veratrole-d2 molecule results in a corresponding increase in its molecular weight.

Compound	Molecular Formula	Molecular Weight (g/mol)
Veratrole	C ₈ H ₁₀ O ₂	138.16
Veratrole-d2 (4,5-D ₂)	C ₈ H ₈ D ₂ O ₂	140.18 ^[1]

Note: The molecular weight of Veratrole is widely cited.[2][3][4][5][6] The data for Veratrole-d2 is based on the commercially available isotopologue with deuterium atoms at the 4 and 5 positions of the benzene ring.[1]

Experimental Protocol: Molecular Weight Determination by Mass Spectrometry

The determination of the precise molecular weight of Veratrole-d2 is typically achieved through mass spectrometry. This analytical technique measures the mass-to-charge ratio of ions, providing highly accurate molecular weight information and structural elucidation.

Objective: To determine the molecular weight of Veratrole-d2.

Methodology: Gas Chromatography-Mass Spectrometry (GC-MS) is a common method for the analysis of volatile compounds like veratrole.

Instrumentation:

- Gas Chromatograph (GC) coupled to a Mass Spectrometer (MS)
- High-resolution mass analyzer (e.g., Time-of-Flight (TOF) or Orbitrap) for accurate mass measurement.

Procedure:

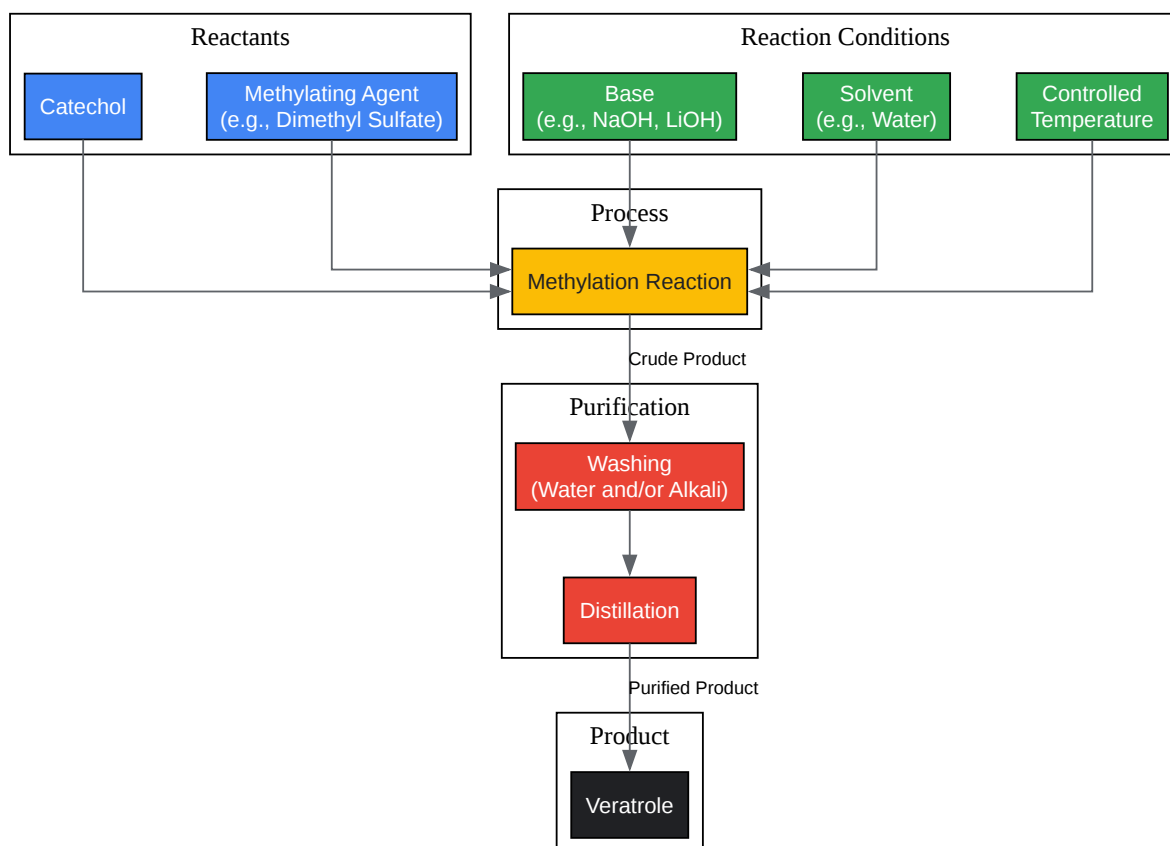
- **Sample Preparation:** A dilute solution of the Veratrole-d2 sample is prepared in a suitable volatile solvent (e.g., dichloromethane or methanol).
- **Injection:** A small volume (typically 1 μL) of the prepared sample is injected into the GC inlet. The high temperature of the inlet vaporizes the sample.
- **Chromatographic Separation:** The vaporized sample is carried by an inert carrier gas (e.g., helium or nitrogen) through a capillary column. The column separates the components of the sample based on their boiling points and interactions with the stationary phase.
- **Ionization:** As the separated components elute from the GC column, they enter the ion source of the mass spectrometer. Electron Ionization (EI) is a common ionization technique

for such molecules. In EI, high-energy electrons bombard the molecules, causing them to lose an electron and form a positively charged molecular ion ($M^{+\bullet}$).

- **Mass Analysis:** The resulting ions are accelerated into the mass analyzer, which separates them based on their mass-to-charge ratio (m/z).
- **Detection:** The separated ions are detected, and a mass spectrum is generated, which plots the relative abundance of ions as a function of their m/z ratio. The peak corresponding to the intact molecular ion provides the molecular weight of the compound. For Veratrole-d₂, a prominent peak would be expected at an m/z value corresponding to its molecular weight.

Synthesis of Veratrole

Veratrole, or 1,2-dimethoxybenzene, is a key precursor for various pharmaceutical and fine chemical syntheses.^[7]^[8] It is commonly synthesized via the methylation of catechol.^[8] The following diagram illustrates a general workflow for this synthesis.



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Caption: General workflow for the synthesis of veratrole via methylation of catechol.

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